

# Proper Disposal of p-Terphenyl: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *p*-Terphenyl

Cat. No.: B122091

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Researchers and scientists handling **p-Terphenyl** must adhere to strict disposal protocols to ensure personnel safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of **p-Terphenyl** in a laboratory setting.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to, chemical-resistant gloves, safety goggles or a face shield, and a lab coat.<sup>[1][2][3]</sup> In situations where dust may be generated, a NIOSH-approved respirator is necessary.<sup>[2][4]</sup> All handling of **p-Terphenyl** should occur in a well-ventilated area, preferably within a chemical fume hood.<sup>[2]</sup>

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **p-Terphenyl** is as follows:

- Waste Collection:
  - Collect waste **p-Terphenyl**, including any contaminated materials, in a designated, properly labeled, and sealed container.<sup>[2][5]</sup>
  - The container should be clearly marked with the chemical name "**p-Terphenyl**" and appropriate hazard symbols.

- Do not mix **p-Terphenyl** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[5]
- Storage:
  - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents.[2][3]
  - Ensure the storage area is secure and accessible only to authorized personnel.
- Professional Disposal:
  - The primary and recommended method of disposal is to contact a licensed professional waste disposal company.[6] Offer surplus and non-recyclable **p-Terphenyl** solutions to a licensed disposal service.[6]
  - An alternative disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[6] This should only be performed by qualified professionals at a licensed facility.
  - Contaminated packaging should be treated as unused product and disposed of following the same procedures.[6]
- Regulatory Compliance:
  - All disposal activities must comply with local, state, and federal regulations.[2][5]
  - It is imperative to consult with your institution's EHS department to ensure adherence to all applicable guidelines and to arrange for the pickup and disposal of the chemical waste.[5]

## Accidental Spill Clean-up

In the event of a **p-Terphenyl** spill:

- Evacuate the immediate area and ensure adequate ventilation.[6]
- Wearing appropriate PPE, prevent further leakage or spillage if it is safe to do so.[6]

- Carefully sweep or vacuum the spilled material, avoiding dust generation.[2]
- Place the collected material into a suitable, closed container for disposal.[2]
- Clean the spill area thoroughly.
- Prevent the spilled material from entering drains or the environment.[6]

## Quantitative Data Summary

The following table summarizes key quantitative and classification data for **p-Terphenyl**, essential for its proper handling and transportation for disposal.

Identifier	Value
UN Number	3077[6]
Transport Hazard Class	9[6]
Packaging Group	III[6]
Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. (p-Terphenyl)[6]
Environmental Hazard	Very toxic to aquatic life[5][6]

## p-Terphenyl Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **p-Terphenyl**.



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Caption: Workflow for the proper disposal of **p-Terphenyl**.

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- To cite this document: BenchChem. [Proper Disposal of p-Terphenyl: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122091#p-terphenyl-proper-disposal-procedures]

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